

# Safety and Handling of 2-Chloro-4-hydroxybenzaldehyde: A Technical Guide

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## Compound of Interest

Compound Name: 2-Chloro-4-hydroxybenzaldehyde

CAS No.: 94650-94-9

Cat. No.: B1630457

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CAS Number: 56962-11-9 Synonyms: 3-Chloro-4-formylphenol; 2-Chloro-4-hydroxybenzene-1-carbaldehyde Molecular Formula:  $C_7H_5ClO_2$  Molecular Weight: 156.57 g/mol [1][2][3]

## Executive Summary & Chemical Identity

**2-Chloro-4-hydroxybenzaldehyde** is a functionalized aromatic aldehyde serving as a critical intermediate in the synthesis of Schiff bases, thiosemicarbazones, and rhenium(I) complexes for pharmaceutical applications.[3] Its structure features a phenolic hydroxyl group para to the aldehyde and a chlorine atom at the ortho position.[3]

This structural combination dictates its specific handling requirements: the aldehyde moiety renders it air-sensitive (susceptible to auto-oxidation to the corresponding benzoic acid), while the phenolic group increases its acidity and sensitivity to basic conditions.[3] Proper handling requires a strictly controlled environment to maintain purity and ensure operator safety.[3]

## Physical & Chemical Properties Matrix

Property	Value	Technical Implication
Physical State	Solid (Crystalline powder)	Dust generation is a primary exposure vector.[3]
Color	Off-white to light yellow/orange	Darkening indicates oxidation/decomposition.[3]
Melting Point	145–148 °C	Stable solid at RT, but avoid high-shear milling without cooling.[3]
Solubility	Soluble in Methanol, Ethanol; Slightly soluble in water	Use organic solvents for spill cleanup; water rinse is secondary.[3]
Reactivity	Air & Light Sensitive	Must store under inert gas (Argon/Nitrogen).

## Hazard Identification & Risk Assessment

Based on GHS (Globally Harmonized System) standards, this compound is classified as an Irritant.[3] However, its specific substitution pattern introduces risks often overlooked in generic safety data.[3]

### GHS Classification (CAS 56962-11-9)[3][4]

- Skin Corrosion/Irritation: Category 2 (H315)[3]
- Serious Eye Damage/Eye Irritation: Category 2A (H319)[3]
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory Tract Irritation) (H335)[2][3][4]
- Acute Toxicity (Oral): Category 5 (May be harmful if swallowed) (H303)[3]

### Mechanism of Toxicity[4]

- Respiratory: As a fine crystalline powder, inhalation poses the highest risk.[3] The aldehyde group can react with mucosal proteins, causing immediate irritation and potential

sensitization.[3]

- Ocular/Dermal: The acidity of the phenolic proton (enhanced by the electron-withdrawing chlorine) makes this compound more irritating to moist membranes than unsubstituted benzaldehyde.[3] Upon contact with moisture (sweat/tears), it can lower local pH, exacerbating irritation.[3]

## Technical Handling Protocols

Expertise Note: The primary cause of assay failure with this reagent is auto-oxidation due to improper storage or handling in air.[3] The following protocols are designed to prevent degradation while protecting the operator.

### A. Engineering Controls[3][4]

- Primary Barrier: All open handling (weighing, transfer) must be performed inside a certified Chemical Fume Hood.[3]
- Airflow: Maintain face velocity > 0.5 m/s.
- Static Control: Use anti-static weighing boats. The powder can be electrostatic; static discharge could theoretically ignite dust clouds, though the risk is moderate.[3]

### B. Personal Protective Equipment (PPE) Rationale[2][4][6]

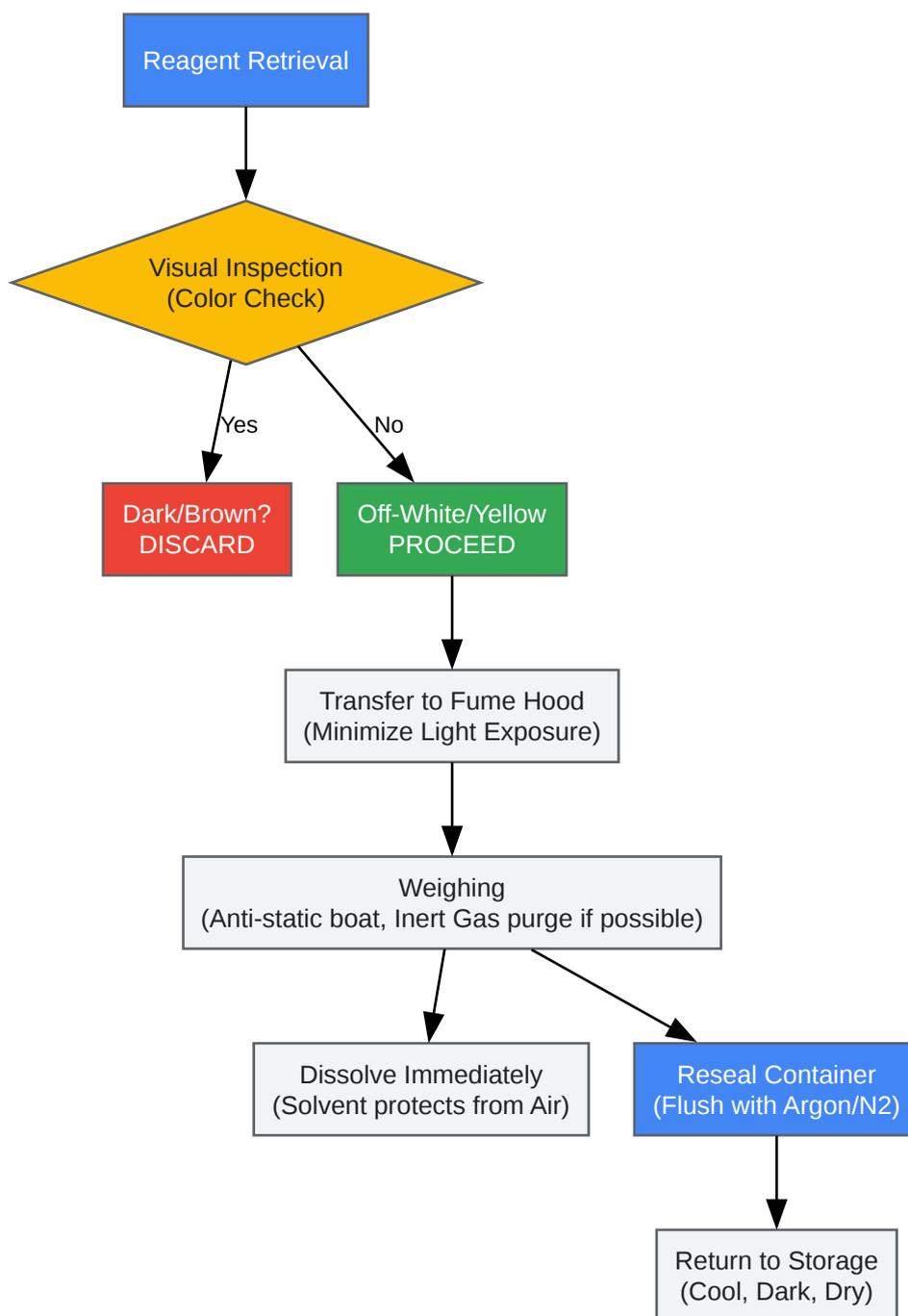
- Hand Protection:
  - Recommendation: Nitrile Rubber (0.11 mm minimum thickness).[3]
  - Rationale: Standard latex is permeable to many aromatic aldehydes.[3] Nitrile provides sufficient splash protection.[3] For prolonged immersion or solution handling, double-gloving or thicker nitrile (0.4 mm) is required.[3]
- Respiratory Protection:
  - If fume hood containment is breached or during spill cleanup, use a P2 or N95 particulate respirator.[3] For large spills, a full-face respirator with an ABEK-P3 filter (Organic vapor +

Acid gas + Particulate) is recommended due to potential HCl evolution during fire/decomposition.[3]

- Eye Protection: Chemical safety goggles (ANSI Z87.[3]1) are mandatory.[3][5] Face shields should be used during large-scale synthesis.[3]

## C. Operational Workflow (Visualized)

The following diagram outlines the decision logic for safe handling to preserve chemical integrity and operator safety.



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Figure 1: Operational workflow for handling air-sensitive **2-Chloro-4-hydroxybenzaldehyde** to prevent auto-oxidation and exposure.

## Storage & Stability

Critical Requirement: This compound is Air and Light Sensitive.[3]

- Atmosphere: Store under Inert Gas (Argon or Nitrogen).[3] The container should be flushed with inert gas after every use.[3]
- Temperature: Store at Room Temperature (below 25°C) or refrigerated (2-8°C) for long-term stability. TCI recommends <15°C (Cool/Dark).[3]
- Container: Amber glass bottles with Teflon-lined caps. Avoid metal containers which may catalyze decomposition.[3]
- Incompatibilities:
  - Strong Oxidizing Agents: Will convert aldehyde to carboxylic acid violently.[3]
  - Strong Bases: Will deprotonate the phenol, forming a salt that may be hygroscopic or more reactive.[3]
  - Reducing Agents: Will reduce aldehyde to alcohol.[3]

## Emergency Response & Waste Management

### A. First Aid Logic

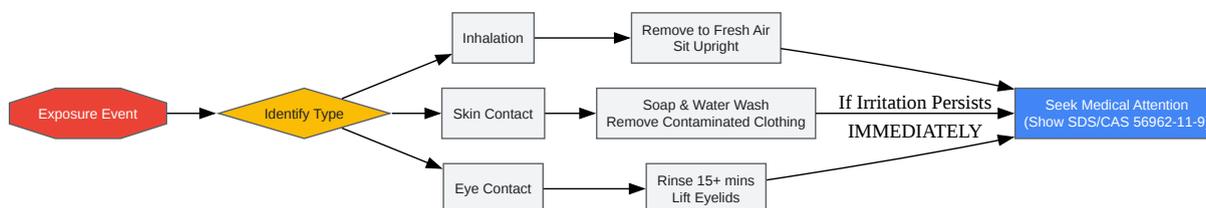
- Inhalation: Move to fresh air immediately. If breathing is difficult, oxygen should be administered by trained personnel.[3] Mechanism: Reduces mucosal irritation load.[3]
- Eye Contact: Rinse cautiously with water for 15 minutes.[2][3][6] Lift eyelids.[3] Mechanism: Dilution is critical to prevent corneal damage from the acidic residue.[3]
- Skin Contact: Wash with soap and water.[2][3][6] Do not use organic solvents (like ethanol) on skin, as this may increase transdermal absorption.[3]

### B. Fire Fighting

- Hazard: Emits toxic fumes under fire conditions, specifically Hydrogen Chloride (HCl), Carbon Monoxide (CO), and Carbon Dioxide (CO<sub>2</sub>).[3]
- Extinguishing Media: Water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3]

- Special Gear: Firefighters must wear SCBA (Self-Contained Breathing Apparatus) to protect against HCl inhalation.[3]

## C. Emergency Logic Flow (Visualized)



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Figure 2: Triage and response logic for exposure incidents.

## D. Disposal[3][4][6][7][8][9]

- Classification: Hazardous Organic Waste.[3]
- Method: Dissolve in a combustible solvent and burn in a chemical incinerator equipped with an afterburner and scrubber.[3] Crucial: The scrubber is necessary to neutralize the HCl gas generated during combustion.[3]
- Do NOT: Flush down drains. This compound is harmful to aquatic life (H402).[3][7]

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